

Physical and chemical properties of "Calcium carbonate-13C"

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Calcium carbonate-13C

Cat. No.: B1591318

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An In-depth Technical Guide to Calcium Carbonate-13C

For Researchers, Scientists, and Drug Development Professionals

Introduction

Calcium carbonate-13C ($\text{Ca}^{13}\text{CO}_3$) is a stable isotope-labeled form of calcium carbonate, in which the naturally occurring carbon-12 isotope is enriched with the carbon-13 isotope. This isotopic labeling provides a powerful tool for researchers across various scientific disciplines, particularly in drug development, metabolic research, and environmental science. The non-radioactive nature of ^{13}C makes it a safe and effective tracer for in vivo and in vitro studies, allowing for the precise tracking of the carbonate ion's metabolic fate and the quantification of physiological and biochemical processes. This technical guide provides a comprehensive overview of the physical and chemical properties of **Calcium carbonate-13C**, detailed experimental protocols for its analysis, and illustrates its application in a research context.

Physical and Chemical Properties

Calcium carbonate-13C is a white, odorless solid.^{[1][2]} Its fundamental properties are largely identical to those of natural calcium carbonate, with the key distinction being the increased mass due to the ^{13}C isotope. This mass difference is the basis for its use as a tracer in mass spectrometry-based analyses.

Table 1: General and Physical Properties of **Calcium Carbonate-13C**

Property	Value	References
Chemical Name	Calcium carbonate-13C	[1]
Synonyms	Calcium (13C)Carbonate, Carbonic-13C acid calcium salt	[1][3]
CAS Number	287389-46-2	[1][3]
Molecular Formula	Ca ¹³ CO ₃	[3][4]
Molecular Weight	~101.08 g/mol	[3][4][5]
Appearance	White solid/powder	[1][6]
Melting Point	825 °C (decomposes)	[1][3][6]
Density	~2.93 g/mL at 25 °C (Aragonite)	[2]
Isotopic Purity	Typically ≥98 atom % ¹³ C	[3][4][6][7]

Table 2: Solubility and Crystal Structure of **Calcium Carbonate-13C**

Property	Description	References
Solubility in Water	Practically insoluble. Solubility is increased by the presence of CO ₂ or ammonium salts. Alkalinity reduces solubility.	[2][8]
Solubility in Acid	Readily soluble in dilute acids with effervescence.	[2]
Crystal Structure	Primarily exists in two main crystalline forms (polymorphs): Calcite (hexagonal) and Aragonite (orthorhombic). The specific form depends on the synthesis conditions.	[9][10]

Experimental Protocols

Determination of Isotopic Purity by Isotope Ratio Mass Spectrometry (IRMS)

This protocol describes the general procedure for determining the ^{13}C enrichment of **Calcium carbonate- ^{13}C** .

Methodology:

- **Sample Preparation:** A small amount of the **Calcium carbonate- ^{13}C** sample (typically 100-200 μg) is weighed into a sample vial.[1] The sample should be a fine, homogeneous powder.
- **Acid Digestion:** The sample is reacted with an excess of 100% phosphoric acid (H_3PO_4) under vacuum at a constant temperature (e.g., 70°C). This reaction quantitatively releases the carbonate as carbon dioxide (CO_2) gas. $\text{Ca}^{13}\text{CO}_3(\text{s}) + 2\text{H}_3\text{PO}_4(\text{l}) \rightarrow \text{Ca}(\text{H}_2\text{PO}_4)_2(\text{aq}) + \text{H}_2\text{O}(\text{l}) + ^{13}\text{CO}_2(\text{g})$
- **Gas Purification:** The evolved CO_2 is cryogenically purified to remove water and other potential contaminants.
- **IRMS Analysis:** The purified $^{13}\text{CO}_2$ gas is introduced into the dual-inlet system of an isotope ratio mass spectrometer. The mass-to-charge ratios of m/z 44, 45, and 46, corresponding to the different isotopologues of CO_2 , are measured.
- **Data Analysis:** The ratio of ^{13}C to ^{12}C is calculated and compared against a calibrated reference standard (e.g., Vienna Pee Dee Belemnite - VPDB) to determine the $\delta^{13}\text{C}$ value and the atom percent ^{13}C .

In Vitro Solubility and Dissolution Rate Determination

This protocol is adapted from the USP dissolution testing method for solid dosage forms and can be applied to assess the solubility and dissolution characteristics of **Calcium carbonate- ^{13}C** powder or formulations.

Methodology:

- Apparatus: A USP-compliant dissolution apparatus (e.g., Apparatus 2, paddle method) is used.
- Dissolution Medium: A suitable dissolution medium is prepared, typically 0.1 N HCl to simulate gastric fluid. The volume is usually 900 mL.
- Temperature Control: The temperature of the dissolution medium is maintained at 37 ± 0.5 °C.
- Sample Introduction: A precisely weighed amount of **Calcium carbonate-13C** is introduced into the dissolution vessel.
- Agitation: The paddle is rotated at a specified speed (e.g., 75 rpm).
- Sampling: Aliquots of the dissolution medium are withdrawn at predetermined time intervals (e.g., 5, 10, 15, 30, 45, and 60 minutes). The withdrawn volume is replaced with fresh, pre-warmed medium.
- Sample Analysis: The concentration of dissolved calcium in the collected samples is determined by a suitable analytical method, such as atomic absorption spectroscopy or inductively coupled plasma mass spectrometry (ICP-MS).
- Data Analysis: The cumulative amount of dissolved **Calcium carbonate-13C** is plotted against time to determine the dissolution profile.

Crystal Structure Analysis by X-ray Powder Diffraction (PXRD)

This protocol outlines the general procedure for identifying the crystalline phase(s) of **Calcium carbonate-13C**.

Methodology:

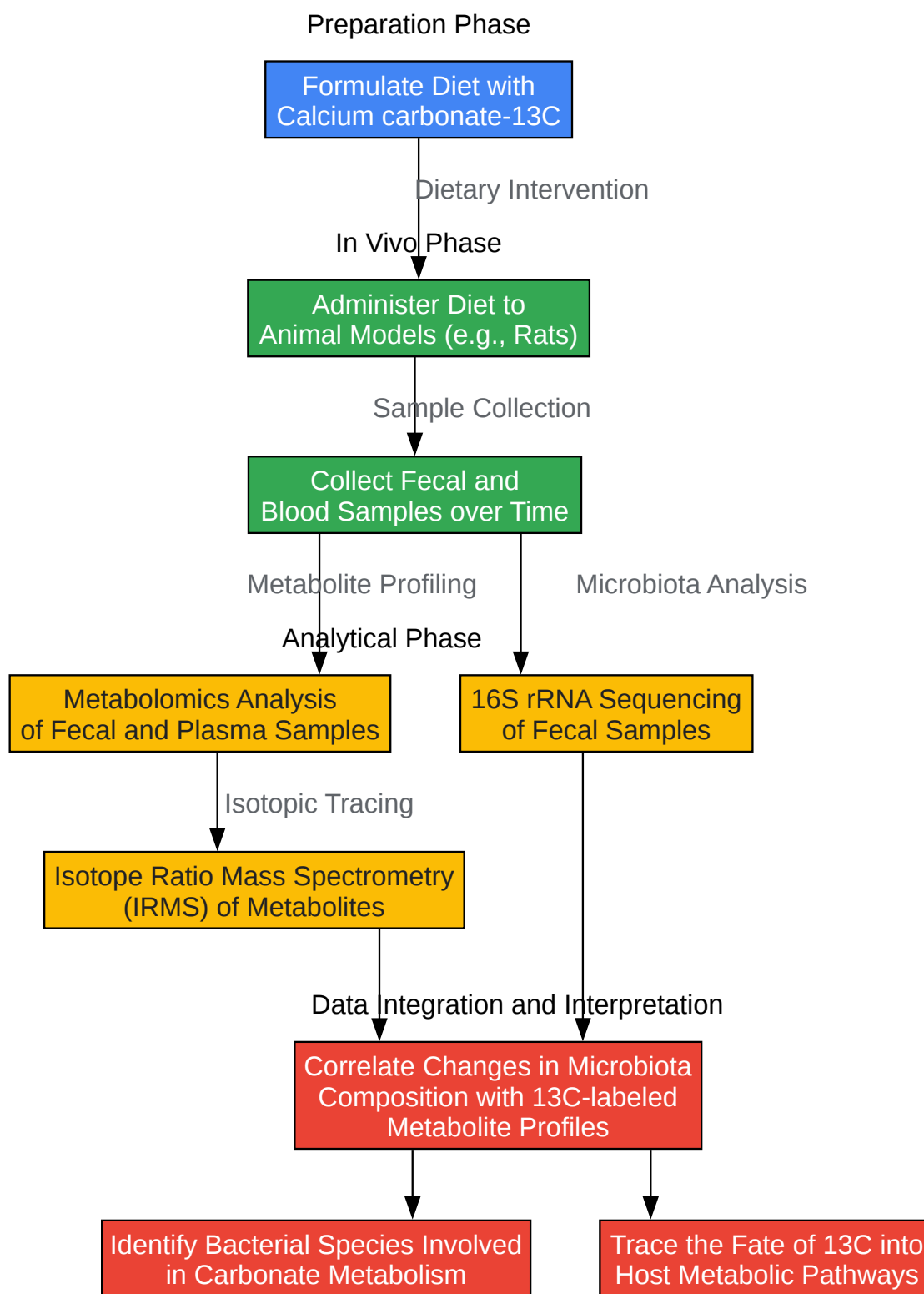
- Sample Preparation: A small amount of the fine powder sample is packed into a sample holder.

- **Instrument Setup:** An X-ray diffractometer equipped with a Cu K α radiation source is used. The instrument is calibrated using a standard reference material.
- **Data Collection:** The sample is scanned over a specific 2θ range (e.g., 10-80°) with a defined step size and scan speed.
- **Data Analysis:** The resulting diffraction pattern (a plot of intensity vs. 2θ) is analyzed. The positions and intensities of the diffraction peaks are compared with standard diffraction patterns from databases (e.g., the International Centre for Diffraction Data - ICDD) to identify the crystalline phases present (e.g., calcite, aragonite, or vaterite).

Applications and Workflows

Hypothetical Experimental Workflow: Tracing Calcium and Carbonate Metabolism in a Gut Microbiome Model using Calcium carbonate- ^{13}C

This workflow illustrates how **Calcium carbonate- ^{13}C** can be used as a tracer to investigate the influence of dietary calcium on the gut microbiome and host metabolism. This is a proposed experimental design based on methodologies from gut microbiome research.

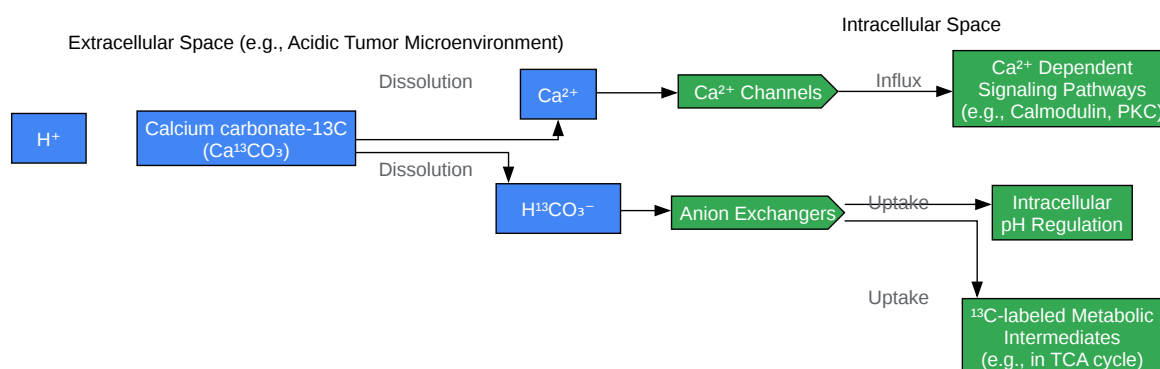


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Caption: Experimental workflow for a gut microbiome study using **Calcium carbonate-13C**.

Signaling Pathway Context: Potential Application in Studying Cellular Calcium and Bicarbonate Signaling

Calcium (Ca^{2+}) and bicarbonate (HCO_3^-) are crucial signaling molecules involved in numerous cellular processes, including proliferation, apoptosis, and pH regulation. **Calcium carbonate- ^{13}C** can be a valuable tool to dissect these pathways. For instance, after dissolution in the acidic tumor microenvironment, ^{13}C -labeled bicarbonate could be traced into cellular metabolic pathways that are sensitive to pH changes, while the calcium could be tracked for its role in calcium-dependent signaling cascades.



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Caption: Tracing Ca^{2+} and $\text{H}^{13}\text{CO}_3^-$ in cellular signaling and metabolism.

Conclusion

Calcium carbonate- ^{13}C is a versatile and powerful research tool with significant potential in drug development and biomedical research. Its stable isotopic label allows for safe and precise tracing of calcium and carbonate ions through complex biological systems. The methodologies

outlined in this guide provide a framework for the accurate characterization and application of this compound. As research into areas such as the gut microbiome, cellular signaling, and drug delivery continues to advance, the utility of **Calcium carbonate-13C** as a tracer is expected to grow, offering deeper insights into fundamental biological processes and the mechanisms of disease.

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- To cite this document: BenchChem. [Physical and chemical properties of "Calcium carbonate-13C"]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1591318#physical-and-chemical-properties-of-calcium-carbonate-13c]

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